

INF55 stability and storage conditions

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Compound of Interest

Compound Name: INF55

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INF55 Technical Support Center

This technical support center provides guidance on the stability and storage of **INF55**, troubleshooting for common experimental issues, and frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **INF55**?

A1: **INF55** is the designation for the chemical compound 5-Nitro-2-phenyl-1H-indole.^{[1][2][3]} It is identified by the CAS Number: 4993-87-7.^{[1][2][3]} In some research contexts, it has been investigated for its role as an efflux pump inhibitor.

Q2: What are the recommended storage conditions for **INF55**?

A2: **INF55** should be stored in a tightly sealed container in a dry, dark place at room temperature.^{[1][2]} One supplier specifies a temperature range of 20 to 22 °C.^[1]

Q3: Is there any information on the long-term stability of **INF55**?

A3: While general storage guidelines are provided by chemical suppliers, detailed long-term stability data for **INF55** under various conditions (e.g., temperature, humidity, solvent) is not readily available in the public domain based on current information.

Q4: What are the physical and chemical properties of **INF55**?

A4: The table below summarizes the key physical and chemical properties of **INF55**.

Property	Value	Reference
CAS Number	4993-87-7	[1] [2] [3]
Molecular Formula	C14H10N2O2	[1] [3]
Molecular Weight	238.25 g/mol	[1]
Appearance	Yellow to white solid	[1]
Melting Point	196-199 °C	[1]

Q5: Are there any known experimental protocols using **INF55**?

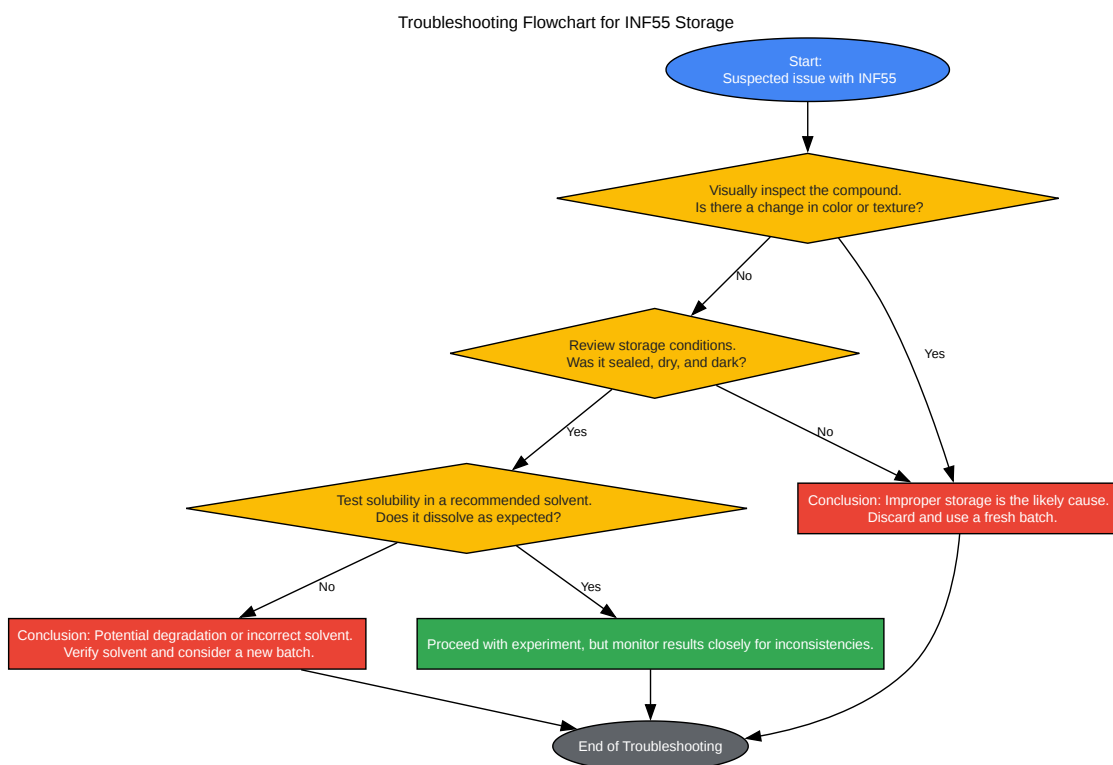
A5: A study utilized INF-55 as an in vitro efflux pump inhibitor to investigate its effect on enhancing the antibacterial efficacy of methylene blue-mediated photodynamic therapy.[\[4\]](#) However, a detailed, standalone experimental protocol for the handling and use of **INF55** is not provided in the available search results. Researchers should develop experiment-specific protocols based on the compound's properties and the requirements of their study.

Troubleshooting Guide

This guide addresses potential issues that may arise during the storage and handling of **INF55**.

Issue	Potential Cause	Recommended Solution
Change in color or appearance of the solid compound	- Exposure to light or air due to improper storage.- Potential degradation.	- Ensure the container is always tightly sealed and stored in a dark place. ^[2] - If degradation is suspected, it is recommended to use a fresh batch of the compound for experiments.
Difficulty in dissolving the compound	- Use of an inappropriate solvent.- Compound may have degraded.	- Test solubility in small amounts of different common laboratory solvents (e.g., DMSO, DMF, ethanol).- If solubility issues persist with a previously effective solvent, consider the possibility of compound degradation.
Inconsistent experimental results	- Improper storage leading to degradation.- Inaccurate weighing of the compound.	- Verify that the storage conditions have been consistently maintained as per the recommendations.- Use a calibrated analytical balance for accurate measurements.

Logical Workflow for Troubleshooting Storage Issues



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Caption: Troubleshooting workflow for **INF55** storage issues.

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